

A Comparative Performance Analysis of CFC-113a, HFC, and HFO Refrigerants

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Compound of Interest

Compound Name: *1,1,1-Trichloro-2,2,2-trifluoroethane*

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A shift towards environmentally benign and efficient refrigerants has been a critical focus for researchers and industry professionals in recent decades. This guide provides a detailed performance comparison of the chlorofluorocarbon (CFC) refrigerant CFC-113a with hydrofluorocarbon (HFC) and hydrofluoroolefin (HFO) alternatives, supported by thermodynamic data and experimental findings.

The phasing out of CFCs, including CFC-113a, under the Montreal Protocol due to their high Ozone Depletion Potential (ODP), led to the adoption of HFCs. While HFCs have an ODP of zero, many possess a high Global Warming Potential (GWP), contributing to climate change.[\[1\]](#) [\[2\]](#) This has spurred the development of HFOs, which offer both zero ODP and very low GWP, marking a significant step towards more sustainable refrigeration and air-conditioning technologies.[\[3\]](#)[\[4\]](#)

Environmental Impact Assessment

A primary driver for the transition away from CFC-113a is its detrimental environmental impact. The following table summarizes the key environmental properties of representative refrigerants from each class.

Property	CFC-113a	HFC-134a	HFO-1234yf
Chemical Formula	CCl ₂ FCClF ₂	CH ₂ FCF ₃	CF ₃ CF=CH ₂
Ozone Depletion Potential (ODP)	~0.8[5]	0[1]	0[3]
Global Warming Potential (GWP, 100-yr)	6130[5]	1430[6]	<1[7]
Atmospheric Lifetime	90 years[8]	14 years	~11 days

Thermodynamic and Performance Characteristics

The performance of a refrigerant is determined by its thermodynamic properties, which influence its efficiency and cooling capacity in a refrigeration cycle. This section provides a comparative overview of key performance indicators.

Thermodynamic Properties

The following table presents a selection of thermodynamic properties for CFC-113a, HFC-134a, and HFO-1234yf. These values are essential for modeling and analyzing the performance of refrigeration systems.

Property	CFC-113	HFC-134a	HFO-1234yf
Molecular Weight (g/mol)	187.37[8]	102.03[9]	114.04[10]
Boiling Point (°C at 1 atm)	47.6[8]	-26.1[9]	-29.5[10]
Critical Temperature (°C)	214.1	101.1[9]	94.7[10]
Critical Pressure (MPa)	3.41	4.06[9]	3.38[10]

Note: The isomer CFC-113a (CCl_3CF_3) has slightly different properties but is often used interchangeably in a general context with CFC-113.

Performance Metrics: Coefficient of Performance (COP) and Refrigerating Capacity

Experimental studies have shown that HFO-1234yf exhibits a slightly lower Coefficient of Performance (COP) and refrigerating capacity compared to HFC-134a under similar operating conditions.^{[11][12]} For instance, some studies report that the COP and cooling capacity of R1234yf can be up to 2.7% and 4.0% lower than those of HFC-134a, respectively.^[11] Another study noted that the COP of HFO-1234yf is lower by up to 10.9% compared to HFC-134a.^[12] However, the performance of HFO-1234yf is still considered to be very close to that of HFC-134a, making it a viable "drop-in" replacement in many systems with minor modifications.^[3]

Direct experimental comparisons of CFC-113a with HFC-134a and HFO-1234yf are scarce due to the phase-out of CFCs. However, based on its thermodynamic properties, CFC-113a was suitable for low-pressure centrifugal chillers.^[5] HFC-134a was developed as a replacement for CFC-12, which has different applications than CFC-113a. HFO-1234yf is primarily a replacement for HFC-134a in automotive air conditioning and other medium-temperature applications.^{[3][10]}

Experimental Protocol for Refrigerant Performance Evaluation

A standardized experimental setup is crucial for the objective comparison of refrigerant performance. The following outlines a typical methodology used in such evaluations.

Objective: To determine and compare the Coefficient of Performance (COP) and refrigerating capacity of different refrigerants in a vapor-compression refrigeration system.

Apparatus:

- A hermetically sealed compressor
- A water-cooled condenser

- A thermostatic or electronic expansion valve
- A water-cooled evaporator
- Pressure transducers (for high and low-pressure sides)
- Temperature sensors (thermocouples or RTDs) at key points in the cycle
- A flow meter to measure refrigerant mass flow rate
- A power meter to measure compressor power consumption
- Data acquisition system

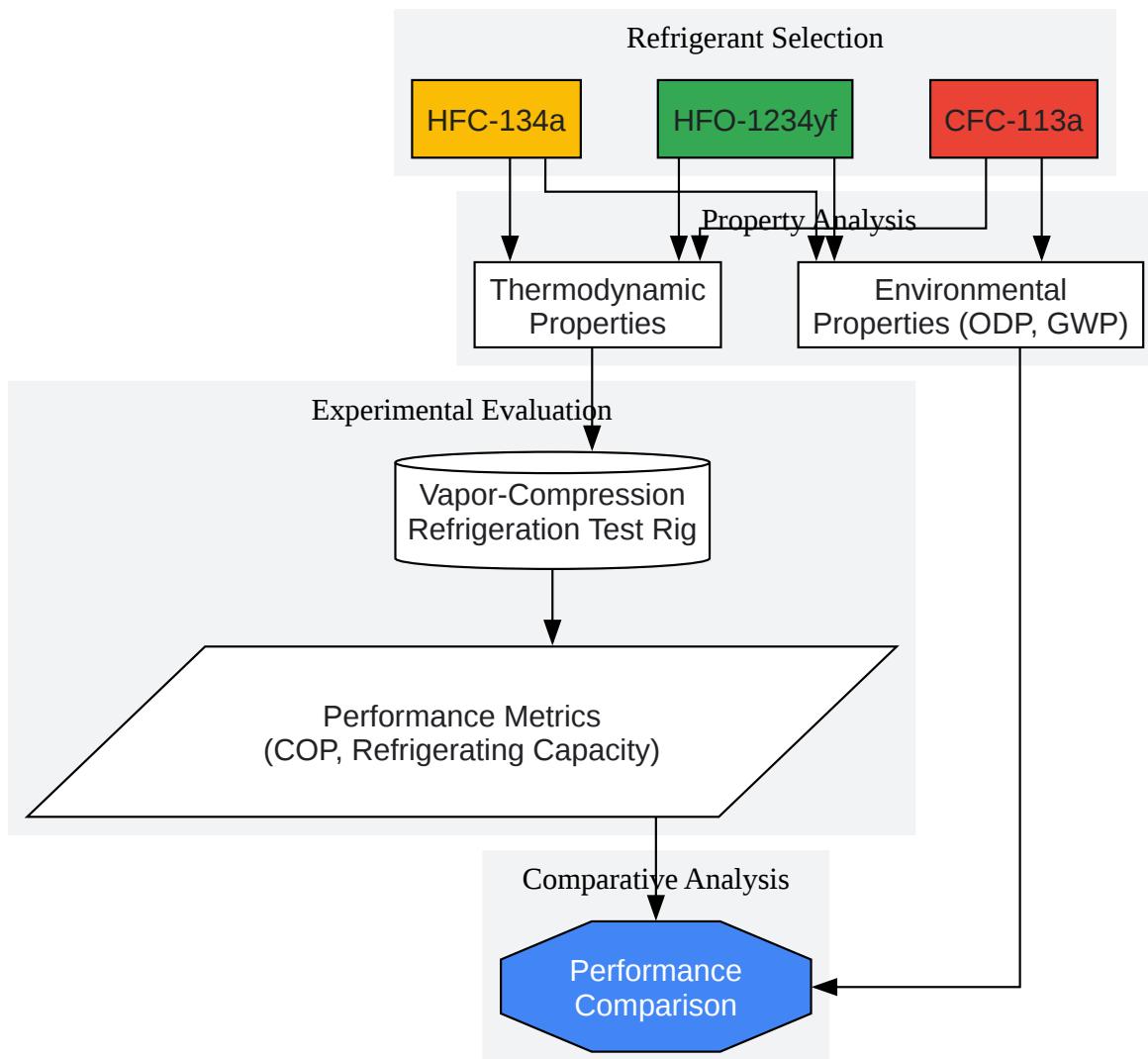
Procedure:

- The refrigeration system is charged with the refrigerant under investigation.
- The system is allowed to reach a steady-state operating condition at a specified evaporator and condenser temperature.
- The following parameters are measured and recorded:
 - Refrigerant temperatures at the inlet and outlet of the compressor, condenser, expansion valve, and evaporator.
 - Refrigerant pressures at the inlet and outlet of the compressor and at the evaporator and condenser.
 - Refrigerant mass flow rate.
 - Power consumed by the compressor.
 - Inlet and outlet temperatures and flow rate of the cooling water for the evaporator and condenser.
- The refrigerating effect is calculated as the heat absorbed by the refrigerant in the evaporator.

- The work of compression is determined from the power meter readings.
- The Coefficient of Performance (COP) is calculated as the ratio of the refrigerating effect to the work of compression.
- The procedure is repeated for each refrigerant under the same operating conditions to ensure a fair comparison.

Logical Workflow for Refrigerant Performance Comparison

The following diagram illustrates the logical workflow for comparing the performance of different refrigerants.

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Caption: Logical workflow for comparing refrigerant performance.

Conclusion

The transition from CFC-113a to HFCs and subsequently to HFOs represents a significant advancement in reducing the environmental impact of refrigeration technologies. While HFCs

like HFC-134a offered a solution to ozone depletion, their high GWP necessitated the development of HFOs such as HFO-1234yf. Performance-wise, HFO-1234yf demonstrates comparable, albeit slightly lower, efficiency and capacity to HFC-134a, making it a strong candidate for replacing HFCs in various applications. The continued research and development of low-GWP refrigerants are crucial for achieving global sustainability goals.

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